

# Personal protective equipment for handling Gly-Pro-AMC

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Gly-Pro-AMC

Cat. No.: B15547784

[Get Quote](#)

## Essential Safety and Handling Guide for Gly-Pro-AMC




This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling Glycyl-L-prolyl-7-amido-4-methylcoumarin (**Gly-Pro-AMC**). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Classification

**Gly-Pro-AMC** (CAS No. 115035-46-6) is a fluorogenic substrate used to assay dipeptidyl peptidase IV (DPPIV) activity.[1][2] While comprehensive toxicological properties may not be fully investigated, the compound is classified with specific hazards that demand careful handling.[3]

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Gly-Pro-AMC** presents the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[3]
- Skin Irritation (Category 2): Causes skin irritation.[3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[3]

| Hazard Statement                    | GHS Classification                              | Pictogram   |
|-------------------------------------|---|---|
| H302: Harmful if swallowed          | Acute toxicity, oral (Category 4)               |  alt text |
| H315: Causes skin irritation        | Skin corrosion/irritation (Category 2)          |  alt text |
| H319: Causes serious eye irritation | Serious eye damage/eye irritation (Category 2A) |  alt text |

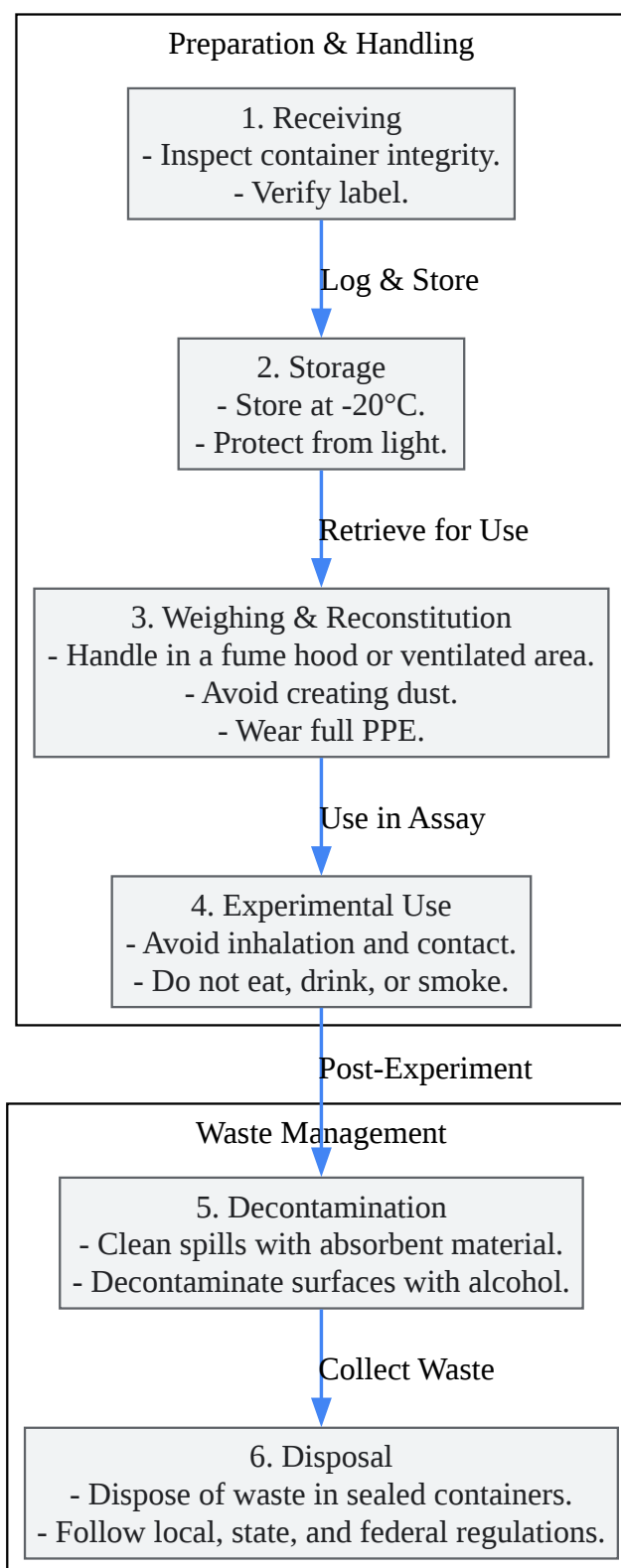
## Personal Protective Equipment (PPE)

To mitigate the identified risks, the following PPE is mandatory when handling **Gly-Pro-AMC**. All PPE should be inspected prior to use.

| PPE Category           | Item                      | Specification & Purpose  |
|------------------------|---------------------------|--|
| Eye/Face Protection    | Safety Goggles            | Must be equipped with side-shields, conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards to protect against splashes.[3][4]   |
| Hand Protection        | Chemical-Resistant Gloves | Impervious gloves (e.g., disposable nitrile) must be worn to prevent skin contact. [3][5] Change gloves immediately if contaminated.     |
| Body Protection        | Laboratory Coat           | An impervious, buttoned lab coat should be worn to protect skin and personal clothing from potential contamination. [3][4]               |
| Respiratory Protection | Not typically required    | Use only in a well-ventilated area. A respirator may be necessary if dust or aerosols are generated and ventilation is inadequate.[3][4] |

## Operational Plan: Safe Handling, Storage, and Disposal

A systematic approach is crucial for safely managing **Gly-Pro-AMC** from receipt to disposal. Facilities must be equipped with an accessible eyewash station and safety shower.[3]



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **Gly-Pro-AMC** from receipt to disposal.

#### A. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Confirm that the product label matches the order.
- Store the container tightly sealed at -20°C in a designated, properly labeled area.[\[1\]](#)[\[6\]](#)
- Protect the compound from light, as fluorogenic substrates can be light-sensitive.[\[6\]](#)

#### B. Preparation and Handling (Reconstitution):

- Engineering Controls: Perform all weighing and reconstitution steps in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[\[3\]](#)
- Don PPE: Before handling, put on all required PPE as specified in the table above.
- Weighing: Carefully weigh the desired amount of the powdered compound. Avoid actions that could generate dust.
- Reconstitution: Add the appropriate solvent (e.g., DMSO) as per your experimental protocol. Ensure the container is securely capped before mixing.
- Hygiene: After handling, wash hands thoroughly with soap and water.[\[3\]](#) Do not eat, drink, or smoke in the work area.[\[3\]](#)

#### C. Spill and Exposure Procedures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[\[3\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek prompt medical attention.[\[3\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[3\]](#)

- Spill: Evacuate the area. Wear full PPE, including respiratory protection if necessary. Absorb the spill with an inert, non-combustible material (e.g., diatomite).[3] Decontaminate the surface by scrubbing with alcohol and dispose of all contaminated materials as hazardous waste.[3]

## Disposal Plan

All waste materials, including empty containers, unused product, and contaminated consumables (e.g., gloves, absorbent paper), must be treated as hazardous waste.

- Collect all waste in a clearly labeled, sealed, and chemically compatible container.
- Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations.[3] Do not dispose of it down the drain or in regular trash.[3]
- If unsure, consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Gly-Pro-AMC | CAS 115035-46-6 | AAT Bioquest | Biomol.com [biomol.com]
- 2. Gly-Pro-AMC \*CAS 115035-46-6\* | AAT Bioquest [aatbio.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. benchchem.com [benchchem.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. rndsystems.com [rndsystems.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Gly-Pro-AMC]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15547784#personal-protective-equipment-for-handling-gly-pro-amc>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)